

A Comparative Guide to Patient-Reported Outcome Measures in BSSO Surgery

Author: BenchChem Technical Support Team. **Date:** December 2025

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For researchers, scientists, and drug development professionals, the robust validation of Patient-Reported Outcome Measures (PROMs) is critical for accurately assessing the efficacy and impact of bilateral sagittal split osteotomy (**BSSO**) surgery. This guide provides a comparative analysis of prominent PROMs used in this field, detailing their validation metrics and the experimental protocols employed.

Bilateral sagittal split osteotomy is a common surgical procedure for correcting dentofacial deformities. Beyond objective clinical assessments, understanding the patient's perspective on outcomes such as facial appearance, psychosocial well-being, and oral function is paramount. This has led to the development and validation of several specialized PROMs. This guide focuses on the Orthognathic Quality of Life Questionnaire (OQLQ), the FACE-Q, and the Northwick Park Orthognathic Questionnaire (NOQ) as exemplary tools in this domain.

Quantitative Comparison of Validated PROMs

The following table summarizes key quantitative data from validation studies of the OQLQ, FACE-Q, and NOQ, offering a side-by-side comparison of their psychometric properties.

| Patient-Reported Outcome Measure | Cronbach's Alpha (Internal Consistency) | Intraclass Correlation Coefficient (ICC) (Test-Retest Reliability) | Key Validation Findings |
|---|---|---|--|
| Orthognathic Quality of Life Questionnaire (OQLQ) | Overall: Not explicitly stated in the provided results. However, validation studies confirm its reliability. [1][2] | Not explicitly stated in the provided results, but test-retest reliability is reported as excellent.[2] | The OQLQ is the most extensively tested orthognathic-specific PROM.[3] It is a valid and reliable instrument for measuring quality of life in orthognathic surgery patients.[2][4] |
| FACE-Q | >0.70 for all tested scales.[5][6] | Not explicitly stated in the provided results. | Demonstrates excellent internal consistency and discriminates well between pre- and post-operative patients and normal subjects.[5] It is a reliable and valid instrument for assessing patient-reported outcomes in orthognathic surgery. [6] |
| Northwick Park Orthognathic Questionnaire (NOQ) | 0.72 (Standard Deviation: 0.23).[7] | 0.96 (0.96 ± 0.072).[7] | High response reproducibility (92% identical responses). [7] Confirmed consistency of responses and reliability of the |

collected information.
[7]

Newly Developed
PROM (Untitled)

0.893[8]

Spearman-Brown
formula coefficient:
0.944[8]

The new PROM
demonstrated
satisfactory feasibility,
reliability, and validity
in its initial clinical
investigation.[8]

Experimental Protocols for PROM Validation

The validation of these PROMs generally adheres to established guidelines, such as the Consensus-based Standards for the selection of health Measurement INstruments (COSMIN) checklist.[9][10][11][12] The typical experimental protocol for validating a PROM in the context of **BSSO** surgery involves several key stages:

1. Item Generation and Content Validity:

- **Literature Review:** A comprehensive review of existing literature is conducted to identify key domains of patient concern following **BSSO** surgery.
- **Patient and Expert Interviews:** Semi-structured interviews are conducted with patients who have undergone **BSSO** and with clinical experts (e.g., maxillofacial surgeons, orthodontists) to generate a pool of relevant items for the questionnaire. This ensures that the PROM captures outcomes that are meaningful to patients.
- **Cognitive Interviews:** Once a draft questionnaire is developed, cognitive interviews are performed with a small group of patients to assess the clarity, relevance, and comprehensibility of the items and response options.

2. Psychometric Testing:

- **Patient Cohort:** A sufficiently large and representative cohort of pre- and post-operative **BSSO** patients is recruited for the study.

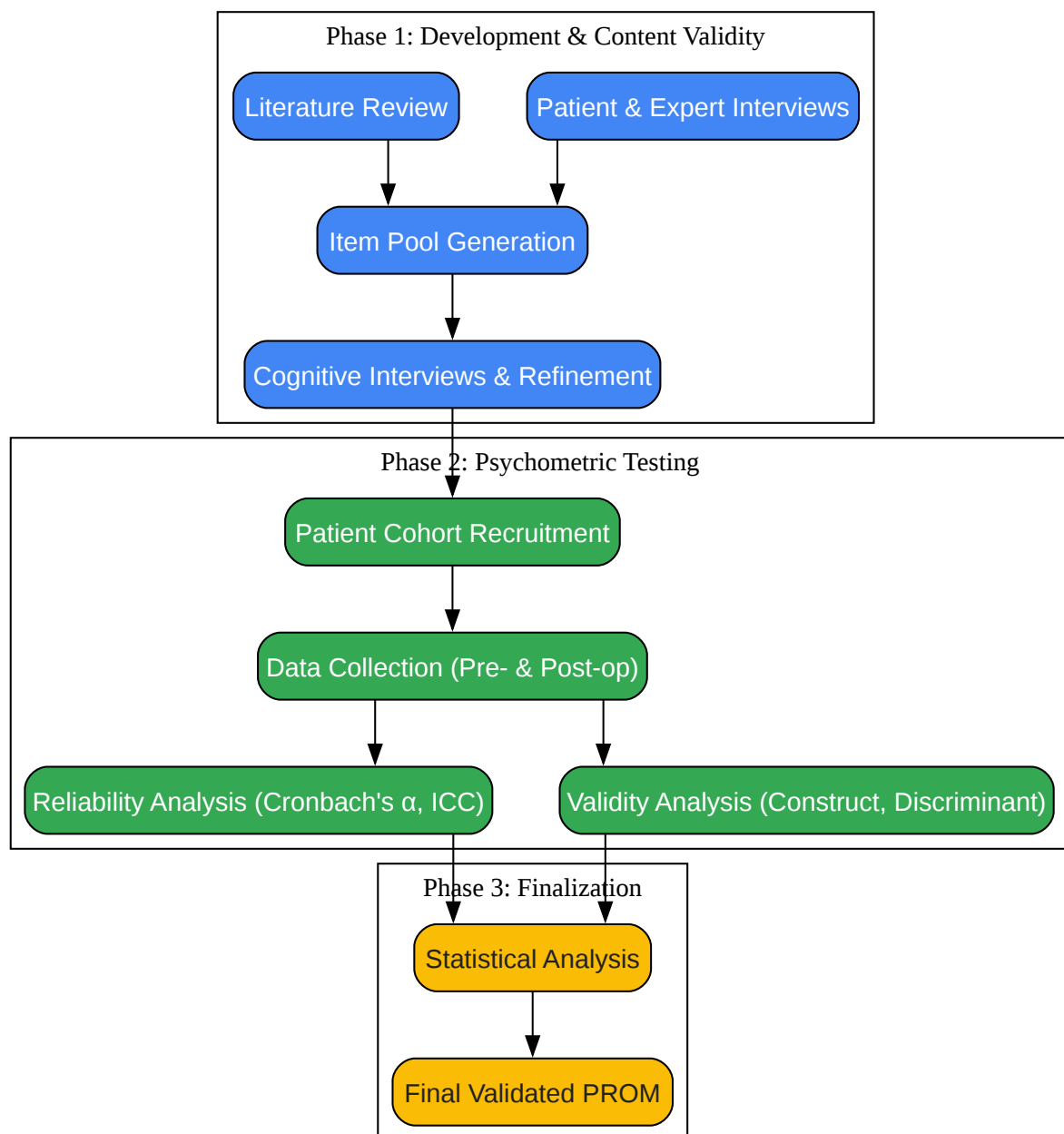
- **Data Collection:** The PROM is administered to the patient cohort at specific time points (e.g., pre-operatively, and at various post-operative intervals) to assess its measurement properties.
- **Reliability Assessment:**
 - **Internal Consistency:** This is typically measured using Cronbach's alpha, with a value greater than 0.70 considered acceptable.[6]
 - **Test-Retest Reliability:** A subset of patients completes the questionnaire on two separate occasions within a short time frame (e.g., two weeks) to assess the stability of the measure. The Intraclass Correlation Coefficient (ICC) is a common statistic for this, with values closer to 1 indicating higher reliability.[2][7]
- **Validity Assessment:**
 - **Construct Validity:** This is evaluated by testing hypotheses about the relationships between the PROM and other established measures. For example, the PROM scores might be correlated with scores from a more general quality of life questionnaire or with clinical assessments.
 - **Discriminant Validity:** The ability of the PROM to distinguish between different groups of patients (e.g., pre-operative vs. post-operative) is assessed.

3. Data Analysis:

- Statistical analyses are performed to evaluate the psychometric properties of the PROM. This includes calculating Cronbach's alpha, ICCs, and conducting factor analysis to assess the underlying structure of the questionnaire.

Visualizing the PROM Validation Workflow

The following diagram illustrates the typical workflow for validating a patient-reported outcome measure in the context of **BSSO** surgery.

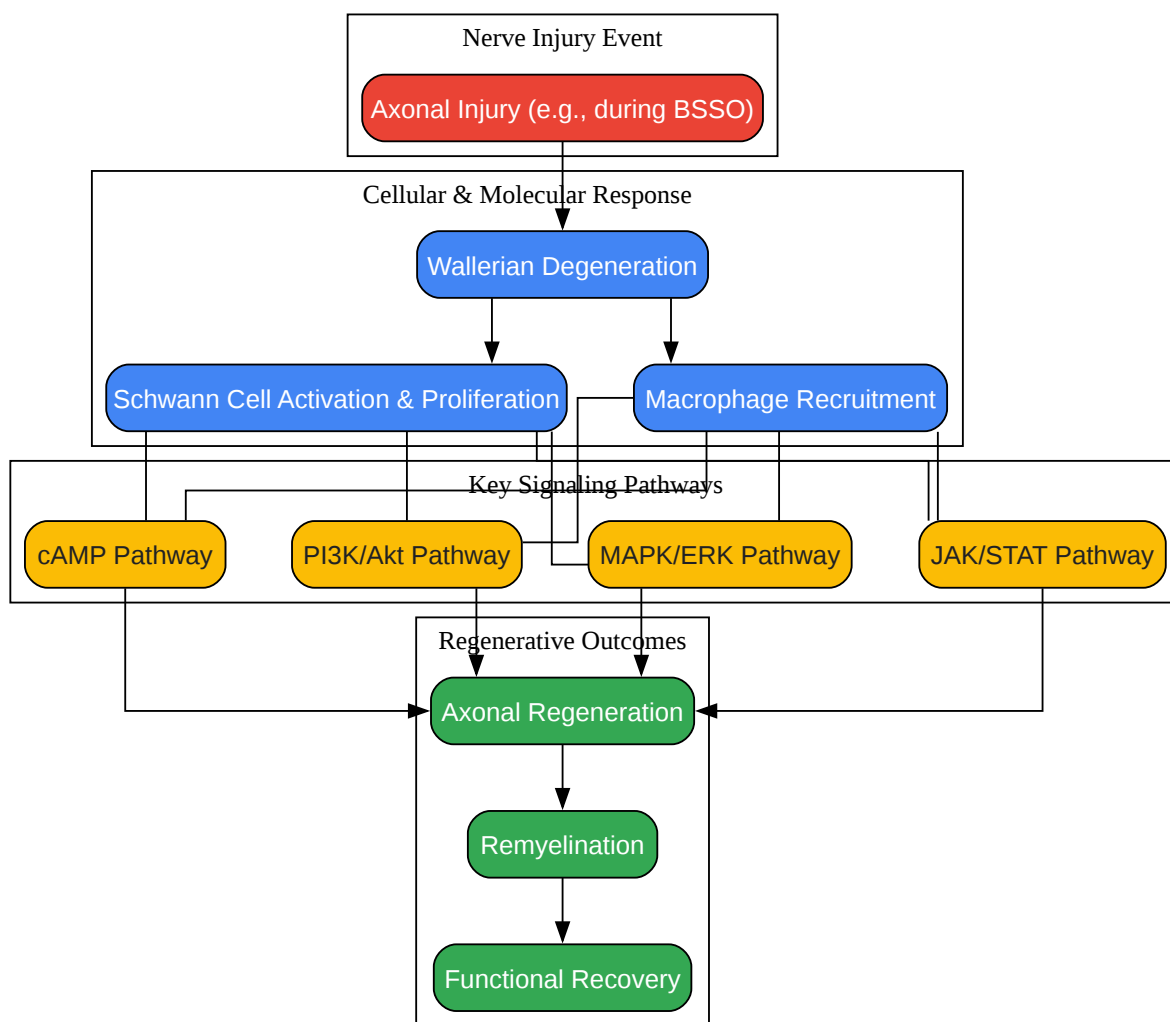


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Caption: Workflow for PROM Validation in **BSSO** Surgery.

Signaling Pathways in Nerve Recovery Post-BSSO

A significant patient-reported outcome following **BSSO** is neurosensory function. Injury to the inferior alveolar nerve is a known complication, and understanding the biological basis of recovery is crucial. The diagram below illustrates some of the key signaling pathways involved in peripheral nerve injury and regeneration.



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Caption: Signaling Pathways in Nerve Regeneration After Injury.

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